

# Performance Showdown: TPA Copolyesters Versus BPA Polycarbonates for Scientific Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert*-Butyl methyl terephthalate

Cat. No.: B3076837

[Get Quote](#)

A comprehensive guide for researchers, scientists, and drug development professionals on the comparative performance of Terephthalic Acid (TPA) copolyesters and Bisphenol A (BPA) polycarbonates, offering a BPA-free alternative without compromising critical material properties.

In laboratories and manufacturing facilities dedicated to life sciences, the choice of polymer for labware, device components, and single-use systems is critical. For decades, Bisphenol A (BPA) polycarbonate has been a standard due to its high impact strength, optical clarity, and thermal stability. However, growing health and environmental concerns surrounding BPA, a known endocrine disruptor, have spurred the adoption of alternative materials.<sup>[1][2][3]</sup> Among the leading contenders are TPA (Terephthalic Acid) copolyesters, such as Eastman Tritan™, which offer a compelling combination of performance, safety, and durability. This guide provides an objective, data-driven comparison of these two polymer families to aid in material selection for demanding scientific applications.

## Executive Summary: Key Performance Differences

TPA copolyesters have emerged as a viable, BPA-free alternative to polycarbonate, demonstrating superior chemical resistance, comparable impact strength, and excellent clarity. While BPA polycarbonate typically exhibits a higher glass transition temperature, modern TPA copolyesters are engineered to offer robust thermal performance suitable for a wide range of applications, including those requiring sterilization.

## Quantitative Performance Comparison

The selection of a material for scientific and medical applications hinges on its performance under specific conditions. The following tables summarize the key quantitative differences between TPA copolyesters and BPA polycarbonates based on standardized testing methodologies.

Table 1: Mechanical and Thermal Properties

Property	TPA Copolyester (e.g., Tritan™)	BPA Polycarbonate	Test Method
Notched Izod Impact Strength (J/m)	600 - 900[1]	~930[1]	ASTM D256
Tensile Strength at Yield (MPa)	46 - 58[1]	60 - 65	ASTM D638
Flexural Modulus (GPa)	1.5 - 2.1	2.2 - 2.4	ASTM D790
Heat Deflection Temperature (HDT) @ 1.82 MPa (°C)	102 - 108[1]	~130-145[1]	ASTM D648
Glass Transition Temperature (Tg) (°C)	105 - 120[1]	~145-150[1]	DSC
Rockwell Hardness (L-scale)	94 - 95[1]	~118	ASTM D785

Table 2: Durability and Optical Properties After UV Exposure

Property (after 2500 hrs UV exposure)	TPA Copolyester	BPA Polycarbonate	Test Method
Yellowness Index Increase (%)	+29[1]	+2800[1]	ASTM E313
Notched Izod Impact Strength Decrease (%)	-72 (from 390 to 110 J/m)[1]	-93 (from 990 to 70 J/m)[1]	ASTM D256

## Chemical Resistance: A Critical Advantage for TPA Copolyesters

For laboratory and drug development environments, resistance to a wide array of chemicals is paramount. TPA copolyesters exhibit significantly better chemical resistance compared to BPA polycarbonate, which is susceptible to environmental stress cracking (ESC) when exposed to common disinfectants, lipids, and certain solvents.[2]

Table 3: Comparative Chemical Resistance

Chemical Agent	TPA Copolyester (e.g., Tritan™)	BPA Polycarbonate
Acids (Dilute)	Excellent	Good
Acids (Concentrated)	Fair to Good	Poor (hydrolyzes)[4][5]
Alkaline Solutions	Good to Excellent	Poor (hydrolyzes)[3][4]
Alcohols (Isopropyl, Ethanol)	Excellent[2]	Good to Fair (potential for crazing)
Lipids and Oils	Excellent	Fair to Poor (stress cracking)
Aggressive Disinfectants (e.g., Quaternary Ammonium Compounds)	Excellent[2]	Poor (severe stress cracking) [2]
Ketones (e.g., Acetone)	Poor	Poor (dissolves)[3]
Aromatic & Chlorinated Hydrocarbons	Poor	Poor (dissolves)[3]

Ratings are generalized. End-users should always perform specific testing for their application.

## Sterilization Compatibility

Sterilization is a non-negotiable step for many medical and scientific products. Both TPA copolyesters and BPA polycarbonates are compatible with common sterilization methods, but their performance can differ.

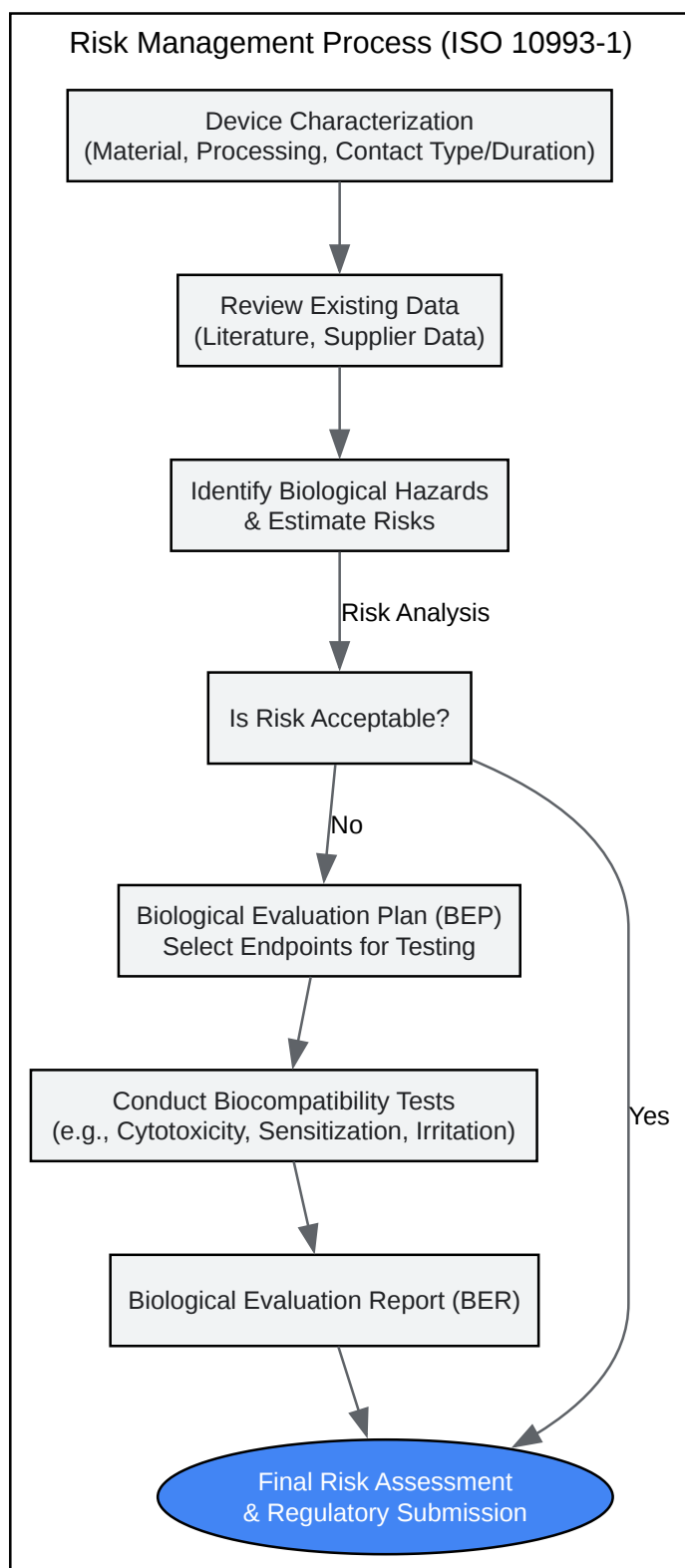
Table 4: Effects of Sterilization Methods

Sterilization Method	TPA Copolyester	BPA Polycarbonate
Autoclave (Steam)	Good hydrolytic stability, minimal property loss.	Susceptible to hydrolysis and embrittlement with repeated cycles.[6]
Gamma Irradiation	Slight decrease in molecular weight at high doses; temporary color shift that decays over time.[7] Mechanical properties remain stable.[7]	Can cause significant yellowing and a reduction in mechanical properties due to chain scission.[8][9]
Ethylene Oxide (EtO)	Good compatibility.[10]	Good compatibility.

## Biocompatibility and Safety Profile

The primary driver for seeking alternatives to polycarbonate is the health risk associated with BPA. TPA copolyesters are inherently BPA-free. For medical devices and drug contact applications, biocompatibility must be rigorously assessed.

The evaluation of biocompatibility is a risk-management process outlined in the ISO 10993 series of standards. This process determines the necessary testing based on the nature and duration of the device's contact with the body.



[Click to download full resolution via product page](#)

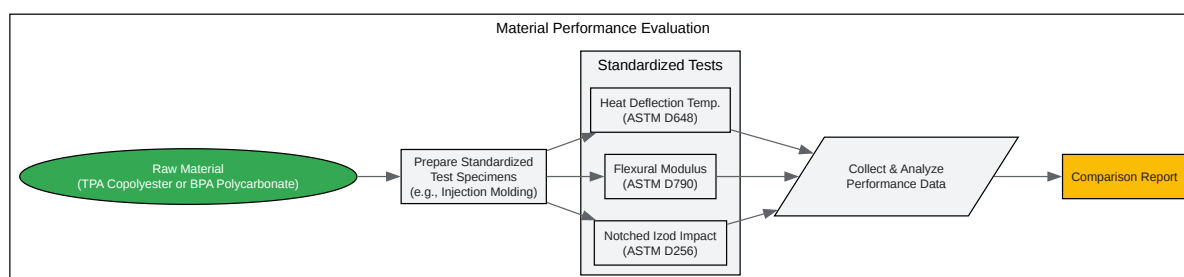
Caption: ISO 10993 Biocompatibility Evaluation Workflow.

TPA copolyesters, such as Eastman Tritan™ MX711, have been formulated for medical devices and have been tested according to FDA/ISO 10993 and USP Class VI standards, demonstrating a strong safety profile.[10]

## Detailed Experimental Protocols

To ensure the validity and comparability of the data presented, standardized test methods are employed. Below are summaries of the key experimental protocols.

### Mechanical & Thermal Testing Workflow



[Click to download full resolution via product page](#)

Caption: Standardized Mechanical & Thermal Testing Workflow.

1. Notched Izod Impact Strength (ASTM D256): This test measures a material's resistance to impact. A pendulum hammer is released from a specified height, striking a notched specimen clamped in a cantilever position.[11][12] The energy absorbed by the specimen to fracture is measured and reported in Joules per meter (J/m).[11] The notch serves as a stress concentrator, and the test is indicative of the material's toughness and notch sensitivity.[13]

2. Flexural Modulus (ASTM D790): This method determines the stiffness of a material in bending. A rectangular specimen is placed on two supports and a load is applied to the center

at a specified rate.[14] The stress-strain relationship is plotted, and the flexural modulus (the ratio of stress to strain in flexural deformation) is calculated from the initial linear portion of the curve.

3. Heat Deflection Temperature (HDT) (ASTM D648): HDT indicates the temperature at which a polymer deforms under a specified load. A standard test bar is subjected to a constant flexural stress (commonly 1.82 MPa or 0.455 MPa) while the temperature is increased at a uniform rate (2°C/minute). The temperature at which the bar deflects a specified distance (0.25 mm) is the Heat Deflection Temperature.[4]

4. Chemical Resistance (ASTM D543): This practice evaluates the resistance of plastics to chemical reagents.[1] Test specimens are immersed in the chemical for a specified time and temperature.[2][15] Changes in weight, dimensions, appearance, and mechanical properties (like impact strength or tensile strength) are measured and reported to determine the material's compatibility.[1][3]

## Conclusion

For researchers, scientists, and drug development professionals, material selection is a critical decision that impacts experimental integrity, device reliability, and patient safety. TPA copolyesters present a high-performance, BPA-free alternative to traditional polycarbonates. They offer a distinct advantage in chemical resistance to common laboratory and medical-grade chemicals and disinfectants, while maintaining robust impact strength and optical clarity. While BPA polycarbonates may offer slightly higher heat resistance, the thermal properties of advanced TPA copolyesters are sufficient for many applications, including those requiring sterilization. By carefully considering the quantitative data and experimental evidence, professionals can confidently select the optimal polymer for their specific needs, ensuring both performance and safety.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. eastman.com [eastman.com]
- 2. ulprospector.com [ulprospector.com]
- 3. calpaclab.com [calpaclab.com]
- 4. solutions.covestro.com [solutions.covestro.com]
- 5. organic chemistry - Polycarbonate resistant to chemical - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 6. em8p26t79wg.exactdn.com [em8p26t79wg.exactdn.com]
- 7. growingspaces.com [growingspaces.com]
- 8. Polycarbonate Chemical Resistance- What makes it so popular? [europlas.com.vn]
- 9. Polycarbonate Chemical Resistance, Chart to various chemicals [kmac-polycarbonate.com]
- 10. eastman.com [eastman.com]
- 11. images.thdstatic.com [images.thdstatic.com]
- 12. ulprospector.com [ulprospector.com]
- 13. solutions.covestro.com [solutions.covestro.com]
- 14. foxxlifesciences.in [foxxlifesciences.in]
- 15. labdepotinc.com [labdepotinc.com]
- To cite this document: BenchChem. [Performance Showdown: TPA Copolyesters Versus BPA Polycarbonates for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3076837#performance-comparison-of-tpa-copolyesters-with-bpa-polycarbonates]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)